

Digoxigenin-NHS Ester Labeling Chemistry: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Digoxigenin NHS ester*

Cat. No.: *B15547313*

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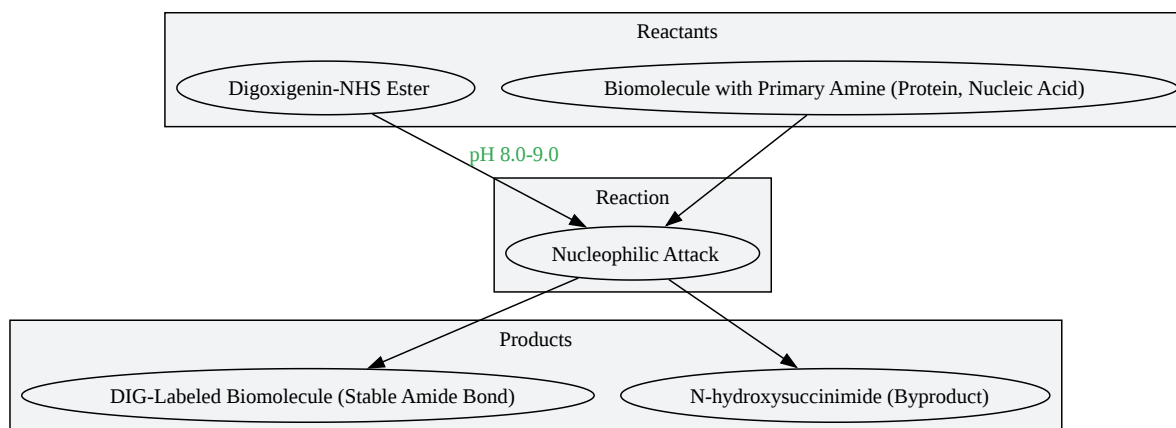
This guide provides a comprehensive overview of the chemistry, experimental protocols, and applications of digoxigenin (DIG) N-hydroxysuccinimide (NHS) ester labeling. Digoxigenin, a steroid hapten derived from the foxglove plant (*Digitalis purpurea*), serves as a highly specific and versatile tag for the non-radioactive labeling of biomolecules. Its small size and the high affinity of anti-DIG antibodies make it an excellent tool for a wide range of biological assays.

The Core Chemistry: Covalent Labeling of Biomolecules

Digoxigenin-NHS ester is an amine-reactive compound that enables the covalent attachment of a DIG moiety to proteins, peptides, and amino-modified nucleic acids. The labeling reaction is based on the formation of a stable amide bond between the NHS ester and a primary amine ($-NH_2$) present on the target molecule.

The N-hydroxysuccinimide ester is a highly reactive group that readily undergoes nucleophilic attack by the lone pair of electrons on a primary amine. This reaction is most efficient under slightly alkaline conditions (pH 8.0-9.0), where the primary amines are deprotonated and thus

more nucleophilic. The reaction results in the formation of a chemically stable amide linkage and the release of N-hydroxysuccinimide as a byproduct.



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Figure 1: Reaction mechanism of Digoxigenin-NHS ester with a primary amine.

Quantitative Data Summary

The efficiency and sensitivity of DIG labeling and detection are critical for experimental success. The following tables summarize key quantitative data gathered from various sources.

Table 1: Labeling Efficiency and Stoichiometry

Parameter	Value	Conditions	Reference
Molar Substitution Ratio (MSR)	2 - 8 DIG molecules per antibody	15-fold molar excess of DIG-NHS ester to antibody	[1]
Recommended Molar Excess	8-fold (for mono-labeling of proteins)	Empirical value for many common proteins	
Labeling Efficiency	~35%	2.5 mg/mL protein concentration	
Labeling Efficiency	20-30%	1 mg/mL protein concentration	

Table 2: Stability of DIG-Conjugates and Reagents

Parameter	Value	Conditions	Reference
Half-life of Amide Bond	~267 - 1000 years	pH 7.0	[2] [3]
Half-life of NHS Ester	4 - 5 hours	pH 7.0, 0°C	[4]
Half-life of NHS Ester	10 minutes	pH 8.6, 4°C	[4]
DIG-labeled Antibody Stability	18 months	Undiluted at -20°C	[5]
Reconstituted Anti-DIG Antibody	6 months	+2 to +8°C	

Table 3: Detection Sensitivity

Application	Detection Limit	Notes	Reference
Southern Blot	0.03 pg of homologous DNA	Chemiluminescent detection	[3]
Dot Blot	2 to 10-fold more sensitive than biotin	Quantitative dot blotting	
ELISA (Digoxin)	0.026 - 0.25 ng/mL	Competitive ELISA for digoxin	
PCR-ELISA	10 to 100-fold more sensitive than EtBr gel	Detection of DIG-labeled PCR products	[4] [6]
Electrochemiluminescence (ECL) Hybridization Assay	Low femtomolar range	For antisense oligonucleotides	

Table 4: Anti-Digoxigenin Antibody Affinity

Parameter	Value	Method	Reference
Dissociation Constant (Kd)	$> 10^{-9}$ M	Not specified	

Detailed Experimental Protocols

Protocol 1: Labeling of Proteins (e.g., Antibodies)

Materials:

- Protein (e.g., antibody) solution (1-10 mg/mL in amine-free buffer)
- Digoxigenin-NHS ester
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate or 0.1 M sodium phosphate buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M glycine

- Desalting column (e.g., Sephadex G-25) or dialysis equipment

Procedure:

- Prepare Protein Solution: Dissolve the protein in the Reaction Buffer to a final concentration of 1-10 mg/mL. Ensure the buffer is free of primary amines (e.g., Tris).
- Prepare DIG-NHS Ester Stock Solution: Immediately before use, dissolve the Digoxigenin-NHS ester in a small amount of anhydrous DMF or DMSO to a concentration of 1-10 mg/mL.
- Labeling Reaction:
 - Calculate the required volume of the DIG-NHS ester stock solution to achieve the desired molar excess (a 10-20 fold molar excess is a common starting point).
 - Slowly add the DIG-NHS ester solution to the protein solution while gently vortexing or stirring.
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Quench Reaction (Optional): Add the Quenching Buffer to a final concentration of 50-100 mM and incubate for 15-30 minutes at room temperature. This step removes any unreacted NHS ester.
- Purification: Separate the DIG-labeled protein from unreacted DIG-NHS ester and byproducts using a desalting column or dialysis against a suitable storage buffer (e.g., PBS).
- Characterization (Optional): Determine the degree of labeling (molar substitution ratio) by spectrophotometry.
- Storage: Store the purified DIG-labeled protein at 4°C for short-term use or at -20°C or -80°C for long-term storage.

Protocol 2: Labeling of Amino-Modified Oligonucleotides

Materials:

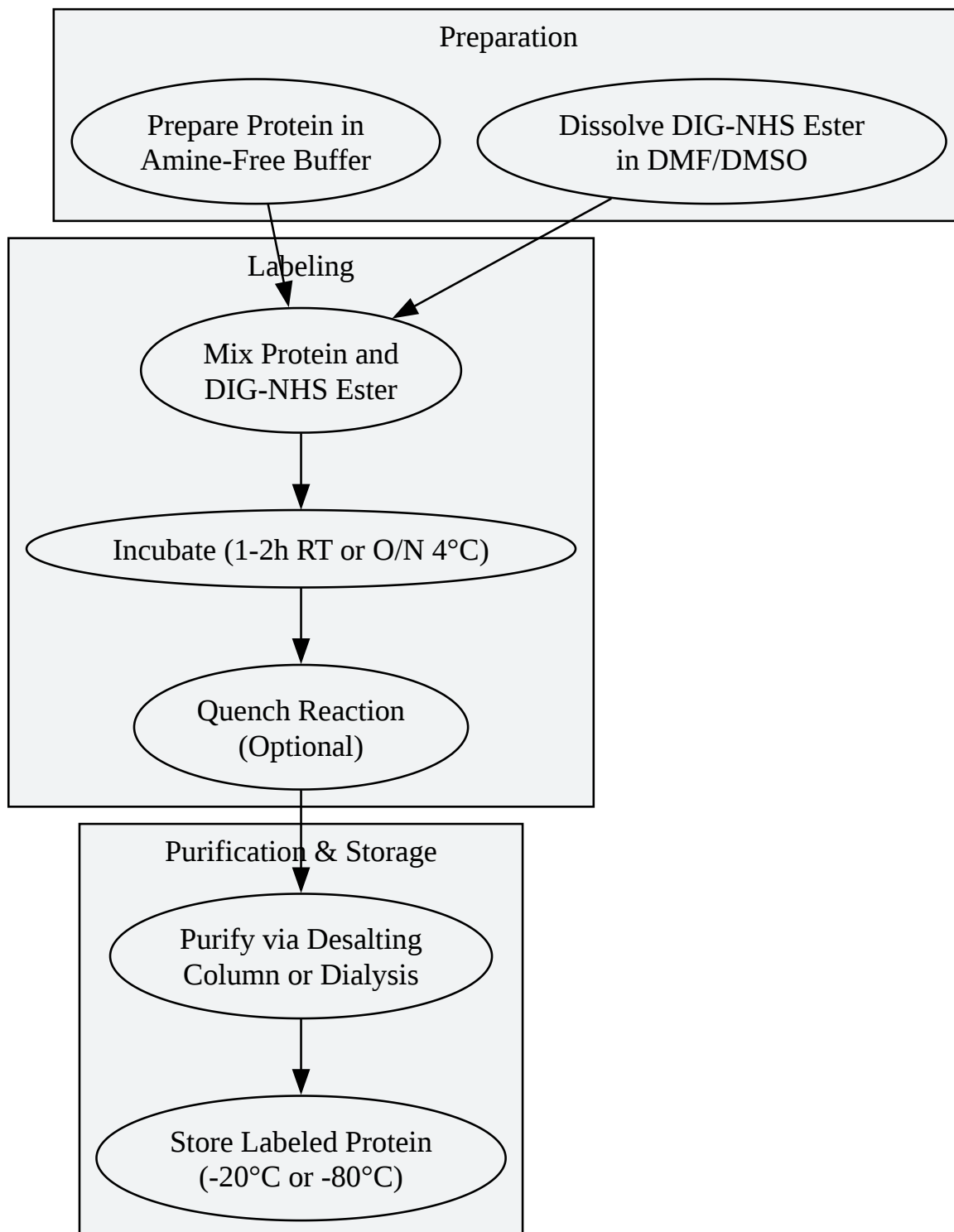
- Amino-modified oligonucleotide
- Digoxigenin-NHS ester
- Anhydrous DMF or DMSO
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.5
- Purification system (e.g., HPLC, gel electrophoresis)

Procedure:

- **Prepare Oligonucleotide Solution:** Dissolve the amino-modified oligonucleotide in the Labeling Buffer.
- **Prepare DIG-NHS Ester Stock Solution:** Prepare a fresh solution of Digoxigenin-NHS ester in anhydrous DMF or DMSO.
- **Labeling Reaction:**
 - Add a 10-50 fold molar excess of the DIG-NHS ester solution to the oligonucleotide solution.
 - Incubate the reaction for 2-4 hours at room temperature in the dark.
- **Purification:** Purify the DIG-labeled oligonucleotide using reverse-phase HPLC or polyacrylamide gel electrophoresis (PAGE) to remove unreacted DIG-NHS ester and unlabeled oligonucleotides.
- **Quantification and Storage:** Quantify the labeled oligonucleotide by UV absorbance at 260 nm and store at -20°C.

Visualizing Workflows and Pathways

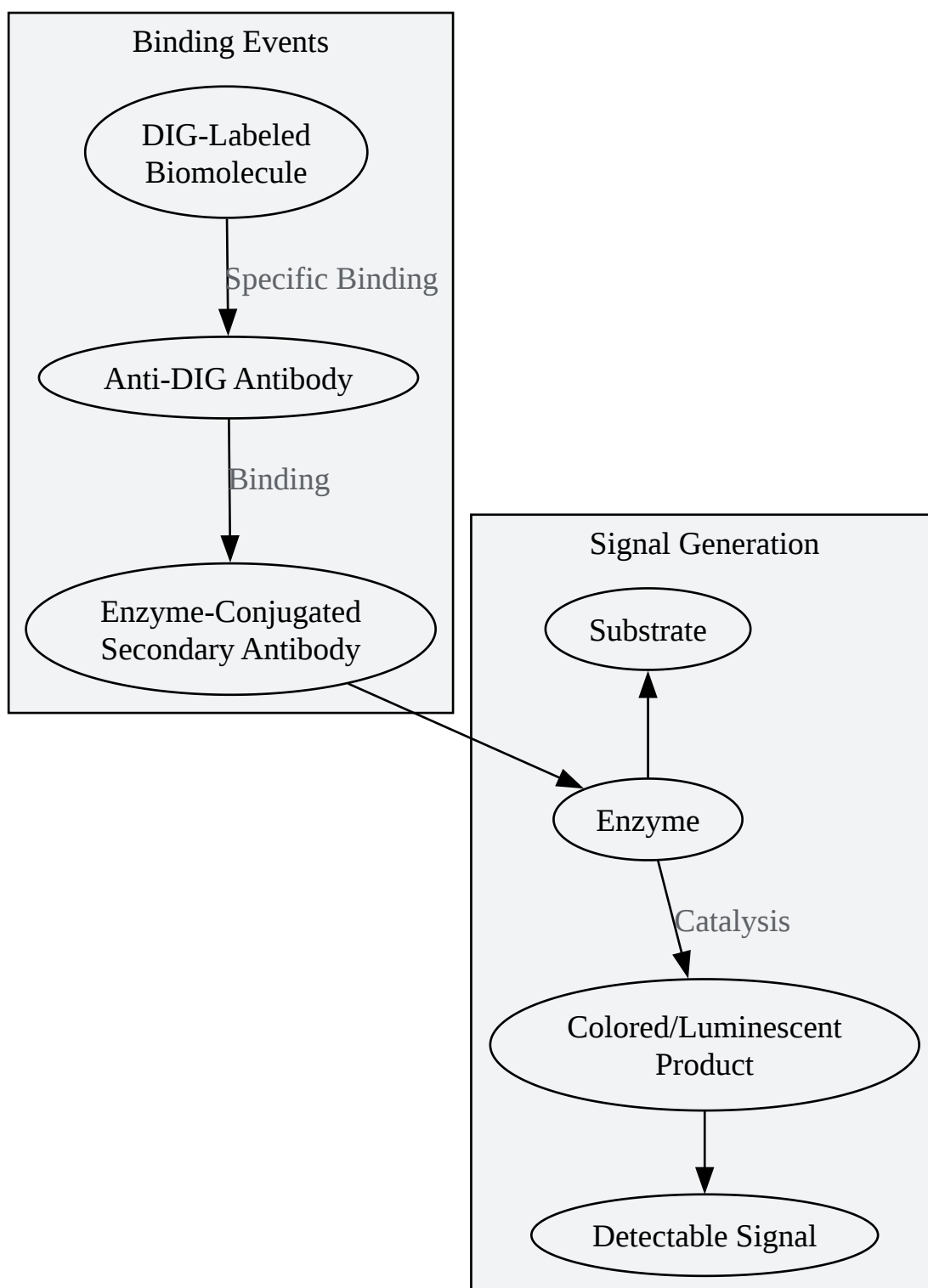
Experimental Workflow for Protein Labeling



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Figure 2: A typical experimental workflow for labeling proteins with DIG-NHS ester.

Signaling Pathway for DIG Detection in an Immunoassay



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Figure 3: Generalized signaling pathway for the detection of DIG-labeled molecules.

Conclusion

Digoxigenin-NHS ester labeling is a robust and highly sensitive method for the non-radioactive tagging of proteins and nucleic acids. The stable amide bond formed, coupled with the high specificity of anti-DIG antibodies, provides a reliable platform for a multitude of applications in research and diagnostics, including ELISA, Western blotting, in situ hybridization, and immunohistochemistry. By understanding the underlying chemistry and optimizing reaction conditions, researchers can effectively utilize this powerful tool for their specific needs.

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